

# Proper Disposal of Chlorobenzene: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Chlorobenzene

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This document provides essential safety and logistical information for the proper handling and disposal of **chlorobenzene** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining compliance with environmental regulations.

## Immediate Safety and Handling Protocols

**Chlorobenzene** is a flammable, harmful, and environmentally toxic liquid.[1][2] Adherence to strict safety protocols is mandatory to prevent exposure and accidents.

**1.1 Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling **chlorobenzene**:

- **Eye Protection:** Chemical safety goggles or a full-face shield.[3][4]
- **Hand Protection:** Chemical-resistant gloves, such as PVC or neoprene.[3][4] Inspect gloves for integrity before each use.
- **Body Protection:** A lab coat, apron, or coveralls to prevent skin contact.[3] For large-scale operations, tight-weave, non-static clothing is recommended.[3]
- **Respiratory Protection:** Use only in a well-ventilated area, preferably within a chemical fume hood.[3] If ventilation is inadequate or there's a risk of exceeding exposure limits, use a NIOSH-approved respirator.[5]

## 1.2 Safe Handling and Storage:

- Keep containers tightly closed in a cool, dry, and well-ventilated area.[2]
- Store away from heat sources, sparks, open flames, and incompatible materials like strong oxidizing agents and aluminum.[2][3][6]
- Ground and bond all containers and transfer equipment to prevent the buildup of static electricity.[7]
- Use only non-sparking tools when handling containers.[7]
- Be aware that empty containers are hazardous as they can retain explosive vapors.[3]

## Step-by-Step Disposal Procedure

**Chlorobenzene** must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.[3][8] Never dispose of **chlorobenzene** by evaporating it in a fume hood or pouring it down the drain.[9]

### Step 1: Waste Identification and Classification

- **Chlorobenzene** is classified as a hazardous waste.[8]
- It is assigned the EPA hazardous waste number U037.[3][10]
- It may also be classified under D001 for ignitability and D021 for toxicity if the extract from a solid waste contains more than 100 mg/L of **chlorobenzene**. [3]

### Step 2: Waste Collection and Segregation

- Collect waste **chlorobenzene** in a designated, properly labeled hazardous waste container. The original container is often the best choice.[2][9]
- Ensure the container is made of a compatible material, is in good condition, and is free from leaks.[9]

- Do not mix **chlorobenzene** waste with other chemical wastes unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.[2]
- Keep the waste container securely sealed when not in use.[2]

### Step 3: Arrange for Licensed Disposal

- Contact your institution's EHS office or a licensed hazardous waste disposal company to arrange for pickup and disposal.[1][2]
- Provide them with accurate information about the waste stream.

### Step 4: Final Disposal Method

- The preferred method for disposing of **chlorobenzene** is high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber.[1][4] Other approved methods include liquid injection, rotary kiln, or fluidized bed incineration.[10]
- Land disposal of liquid **chlorobenzene** waste is generally prohibited.[10]

## Spill Management

Accidental spills must be managed immediately and safely.

- Minor Spills (in a fume hood):
  - Alert others in the immediate area.
  - Ensure all ignition sources are removed.[3]
  - Contain and absorb the spill using an inert absorbent material such as vermiculite, dry sand, or earth.[8]
  - Using non-sparking tools, collect the absorbed material and any contaminated debris into a sealable container for hazardous waste disposal.[7][8]
  - Clean the spill area with a soda solution.[3][7]
- Major Spills (outside a fume hood):

- Evacuate all non-essential personnel from the area and secure entry.[\[8\]](#)
- Alert your institution's emergency response team and EHS office immediately.
- Remove all ignition sources.[\[8\]](#)
- If trained and equipped to do so, proceed with containment and cleanup as described for a minor spill. Otherwise, await the arrival of the emergency response team.

All materials used for spill cleanup must be disposed of as hazardous waste.[\[9\]](#)

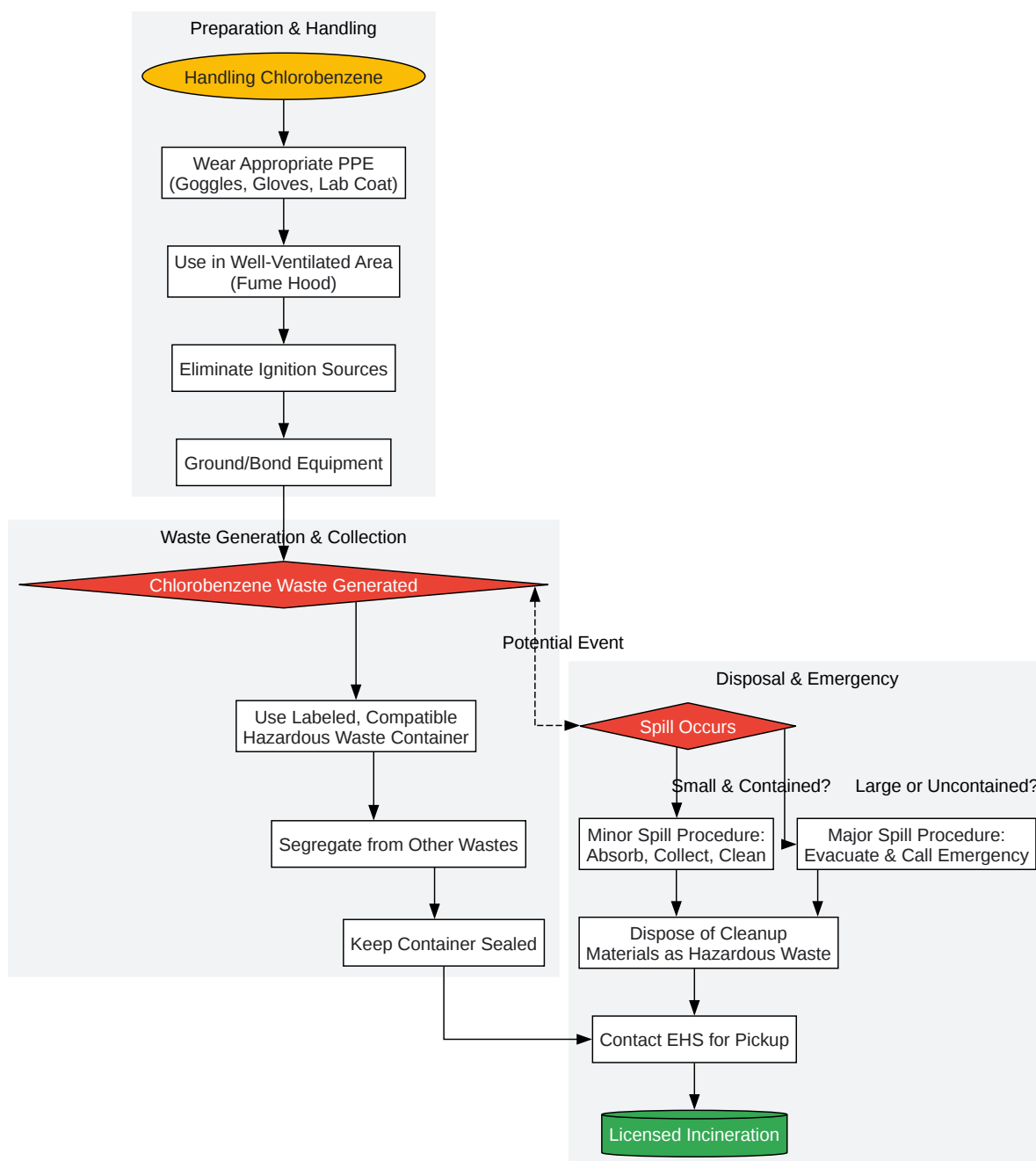
## Quantitative Data Summary

The following table summarizes key quantitative data for **chlorobenzene**, crucial for safety assessments and regulatory compliance.

Property	Value	Reference(s)
EPA Waste Number	U037	<a href="#">[3]</a> <a href="#">[10]</a>
UN Number	1134	<a href="#">[4]</a> <a href="#">[10]</a>
Hazard Class	3 (Flammable Liquid)	<a href="#">[4]</a> <a href="#">[10]</a>
Packing Group	III	<a href="#">[4]</a> <a href="#">[10]</a>
Flash Point	28°C / 82°F (closed cup)	<a href="#">[11]</a>
Explosive Limits	LEL: 1.3%, UEL: 9.6%	<a href="#">[1]</a> <a href="#">[11]</a>
OSHA PEL (8-hr TWA)	75 ppm	<a href="#">[5]</a>
ACGIH TLV (8-hr TWA)	10 ppm	<a href="#">[5]</a>
IDLH	1,000 ppm	<a href="#">[7]</a>
Toxicity Characteristic	> 100 mg/L in waste extract (D021)	<a href="#">[3]</a>

## Visualized Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **chlorobenzene**.



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Caption: Workflow for safe handling and disposal of **chlorobenzene**.

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